

Application Note: DPPH Assay for Antioxidant Capacity of (+)-Catechin Hydrate

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Compound of Interest

Compound Name: (+)-Catechin Hydrate

Cat. No.: B196163

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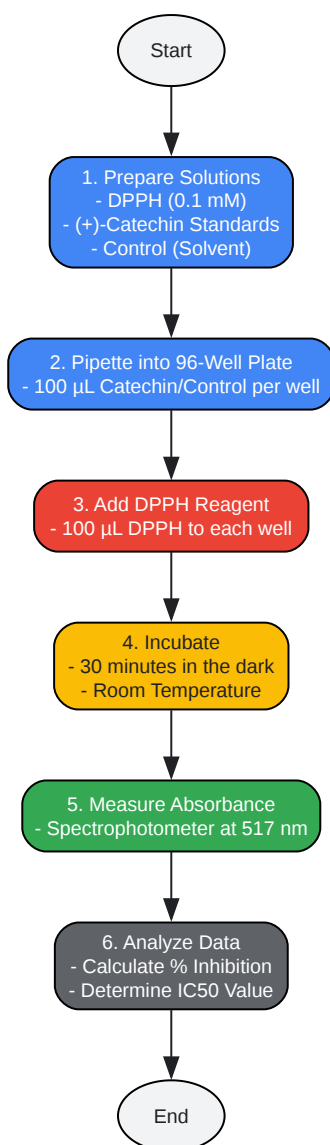
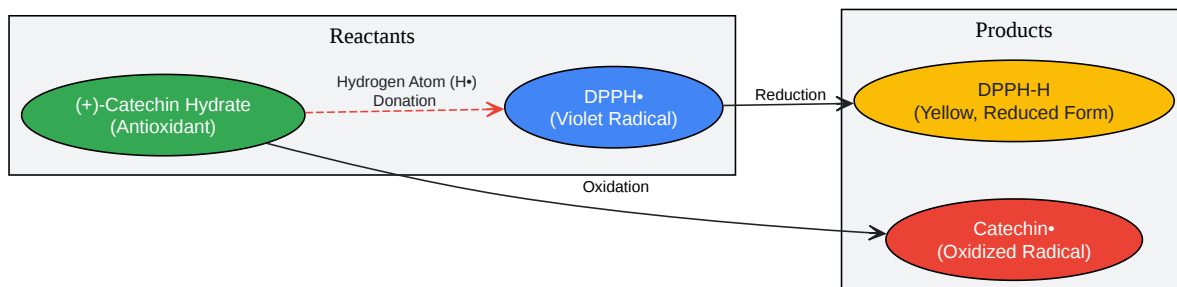
Audience: Researchers, scientists, and drug development professionals.

Introduction and Principle

The 2,2-diphenyl-1-picrylhydrazyl (DPPH) assay is a widely used, simple, and rapid spectrophotometric method for determining the antioxidant capacity of various compounds.[1] The principle of the assay is based on the ability of an antioxidant to donate a hydrogen atom or an electron to the stable DPPH radical. DPPH is a dark-colored crystalline powder that forms a stable free radical in solution.[1] When reduced by an antioxidant, the deep violet color of the DPPH radical solution turns to a pale yellow, non-radical form, DPPH-H.[2] This change in color is measured by a decrease in absorbance at a wavelength of approximately 517 nm.[1] The degree of discoloration is stoichiometric to the number of electrons or hydrogen atoms captured and is indicative of the radical scavenging potential of the antioxidant compound.[3] **(+)-Catechin Hydrate**, a well-known flavonoid found in tea, fruits, and vegetables, possesses significant antioxidant properties due to its molecular structure, which allows it to act as a potent free radical scavenger.[3][4] This application note provides a detailed protocol for quantifying the antioxidant activity of **(+)-Catechin Hydrate** using the DPPH assay.

Reaction Mechanism

The primary mechanism involves the transfer of a hydrogen atom from the hydroxyl groups of the **(+)-Catechin Hydrate** molecule to the DPPH radical. This neutralizes the radical and results in the formation of the stable, yellow-colored diphenylpicrylhydrazine.



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References

- 1. mdpi.com [mdpi.com]
- 2. researchgate.net [researchgate.net]
- 3. Assessment of the Antioxidant Activity of Catechin in Nutraceuticals: Comparison between a Newly Developed Electrochemical Method and Spectrophotometric Methods [mdpi.com]
- 4. researchgate.net [researchgate.net]
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